

# (16R)-Dihydrositsirikine (CAS: 6519-26-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: (16R)-Dihydrositsirikine

Cat. No.: B1631060

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**(16R)-Dihydrositsirikine** is a naturally occurring indole alkaloid found in *Catharanthus roseus*.

[1] This document provides a detailed overview of its known properties, general experimental protocols for its isolation and analysis, and a summary of the current landscape of research into its biological activities.

## Core Physicochemical Properties

**(16R)-Dihydrositsirikine** is a complex heterocyclic molecule. Its key physicochemical properties are summarized in the table below, providing a foundation for its handling, formulation, and analysis.

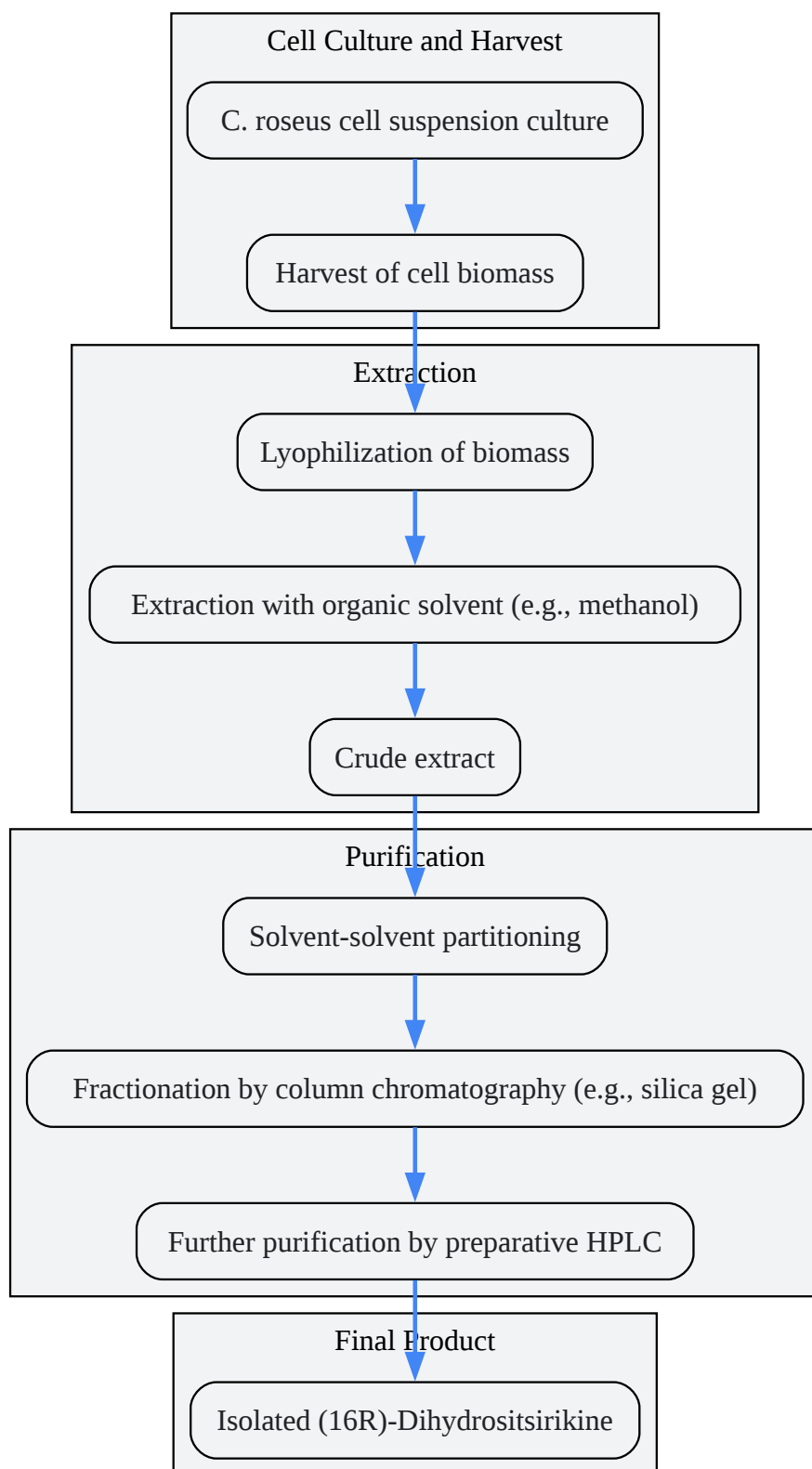
Property	Value	Source
CAS Number	6519-26-2	Internal
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	356.47 g/mol	Internal
IUPAC Name	methyl (2R)-2-[(2S,3R,12bS)-3-ethyl-1,2,3,4,6,7,12,12b-octahydroindolo[2,3-a]quinolizin-2-yl]-3-hydroxypropanoate	[1]
Melting Point	215 °C	Internal
Boiling Point (Predicted)	547.5 ± 45.0 °C	Internal
Density (Predicted)	1.24 ± 0.1 g/cm <sup>3</sup>	Internal
pKa (Predicted)	14.30 ± 0.10	Internal

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and analysis of **(16R)-Dihydrositsirikine** are not extensively documented in publicly available literature. However, based on standard practices for natural product chemistry, the following general methodologies can be applied.

### Isolation from *Catharanthus roseus* Cell Suspension Cultures

**(16R)-Dihydrositsirikine** is biosynthesized in and can be isolated from cell suspension cultures of *Catharanthus roseus*. [2] A general workflow for its extraction and purification is outlined below.



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A general workflow for the isolation of **(16R)-Dihydrositsirikine**.

#### Methodology:

- Cell Culture: Establish and maintain a cell suspension culture of *Catharanthus roseus*.
- Harvesting: Collect the cell biomass through filtration or centrifugation.
- Extraction: The harvested cells are typically lyophilized and then extracted with a polar organic solvent such as methanol.
- Purification: The crude extract is subjected to a series of chromatographic separations. This may involve initial fractionation using column chromatography with a stationary phase like silica gel, followed by further purification using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

## Analytical Methods

#### High-Performance Liquid Chromatography (HPLC):

HPLC is a standard technique for the analysis and quantification of alkaloids. A general method for the analysis of **(16R)-Dihydrositsirikine** would involve:

- Column: A C18 reversed-phase column is commonly used for the separation of alkaloids.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Detection: UV detection at a wavelength corresponding to the chromophore of the molecule or mass spectrometry (LC-MS) for more sensitive and specific detection.

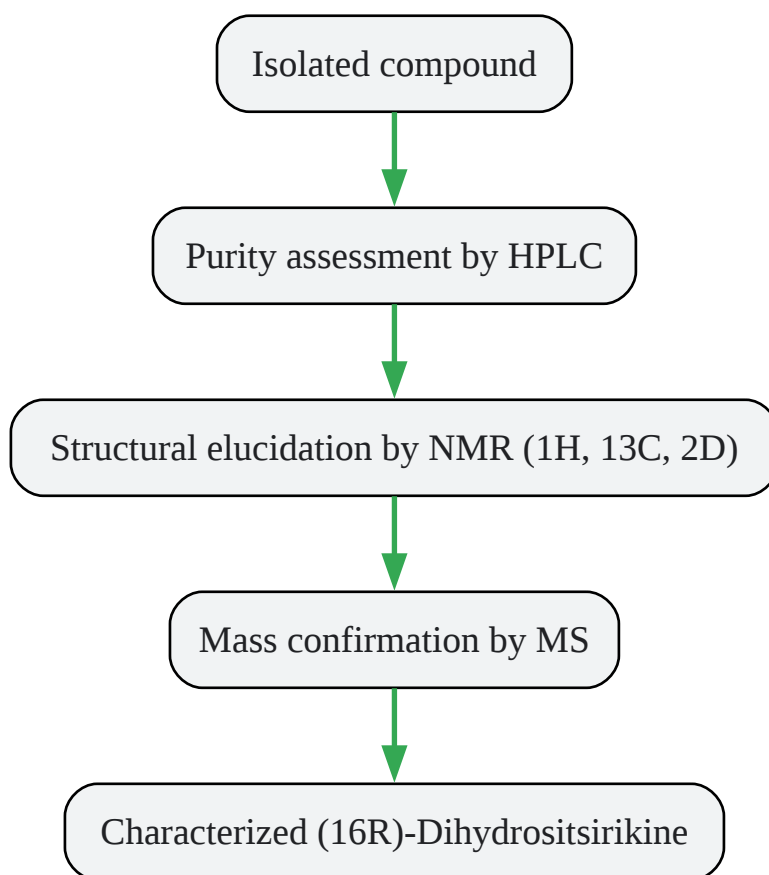
#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR spectroscopy is essential for the structural elucidation of **(16R)-Dihydrositsirikine**.

- $^1\text{H}$  NMR: Provides information on the number and chemical environment of protons in the molecule.
- $^{13}\text{C}$  NMR: Provides information on the carbon skeleton.

- 2D NMR (COSY, HSQC, HMBC): These experiments are used to establish the connectivity between protons and carbons, confirming the structure of the molecule.

The following diagram illustrates a general workflow for the analysis of an isolated sample.



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Workflow for the analytical characterization of **(16R)-Dihydrositsirikine**.

## Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific data in the scientific literature regarding the biological activities and mechanisms of action of **(16R)-Dihydrositsirikine**. While some related classes of compounds, such as certain dihydropyridines and dihydropyrimidinones, have been reported to possess antimicrobial and cytotoxic properties, it is crucial to note that **(16R)-Dihydrositsirikine** is a structurally distinct and complex indole alkaloid.<sup>[3][4][5][6][7]</sup> Therefore, extrapolating the biological activities of these other compound classes to **(16R)-**

**Dihydrositsirikine** would be speculative and scientifically unfounded without direct experimental evidence.

Further research, including in vitro and in vivo studies, is necessary to determine the pharmacological profile of **(16R)-Dihydrositsirikine**.<sup>[8]</sup> This presents an opportunity for novel investigations into the potential therapeutic applications of this natural product.

## Summary and Future Directions

**(16R)-Dihydrositsirikine** is a well-characterized natural product in terms of its physicochemical properties. However, there is a significant gap in the understanding of its biological effects. This technical guide provides a summary of the existing knowledge and outlines general methodologies for its isolation and analysis, which can serve as a starting point for further research. Future studies should focus on screening **(16R)-Dihydrositsirikine** for various biological activities to uncover its potential as a lead compound in drug discovery.

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